

Application Notes and Protocols for 2-(Cyanomethylthio)acetic Acid

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Compound of Interest

Compound Name: 2-(Cyanomethylthio)acetic acid

Cat. No.: B139614

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **2-(Cyanomethylthio)acetic acid** (CAS No: 55817-29-3). Adherence to these protocols is crucial to ensure personal safety and maintain the integrity of the chemical.

Product Information and Physical Data

Property	Value	Reference
Molecular Formula	C4H5NO2S	[1][2]
Molecular Weight	131.15 g/mol	[1][2]
Appearance	Off-White to Pale Yellow Solid	[2]
Melting Point	>200°C (decomposes)	[2]
Boiling Point	329°C	[2][3]
Density	1.358 g/cm ³	[2][3]
pKa	3.37 ± 0.10 (Predicted)	[2][3]
Solubility	DMSO (Slightly), Methanol (Slightly, Heated)	[2][3]

Hazard Identification and Safety Precautions

GHS Classification:

- Acute Toxicity (Oral) - Category 4: Harmful if swallowed.[4]
- Eye Irritation - Category 2A: Causes serious eye irritation.[4]

Hazard Statements:

- H302: Harmful if swallowed.[4]
- H319: Causes serious eye irritation.[4]

Precautionary Statements:

- P264: Wash hands thoroughly after handling.[4]
- P270: Do not eat, drink or smoke when using this product.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[4]
- P330: Rinse mouth.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P501: Dispose of contents/container to an approved waste disposal plant.[5]

Experimental Protocols

3.1. Personal Protective Equipment (PPE)

A full assessment of the risks should be conducted before starting any work. The following PPE is mandatory:

- Eye Protection: Wear tight-sealing safety goggles or a face shield.[5]

- Hand Protection: Wear impervious chemical-resistant gloves (e.g., Butyl rubber).[6]
- Skin and Body Protection: Wear a lab coat, chemical-resistant apron, and closed-toe shoes. For larger quantities or risk of splashing, consider a chemical-resistant suit.[5]
- Respiratory Protection: Use in a well-ventilated area, preferably under a chemical fume hood.[5] If ventilation is inadequate and vapors or dusts are generated, use a NIOSH-approved respirator with an appropriate cartridge.

3.2. Handling Protocol

- Preparation:
 - Ensure a chemical fume hood is operational.
 - Verify that an eyewash station and safety shower are readily accessible.[5]
 - Have appropriate spill cleanup materials available.
- Weighing and Transfer:
 - Perform all weighing and transfer operations within a chemical fume hood to avoid inhalation of dust.
 - Use non-sparking tools.[5]
 - Avoid creating dust.
- Dissolving:
 - When dissolving the solid, add the solid slowly to the solvent to avoid splashing.
 - As it is slightly soluble in DMSO and Methanol (with heating), use appropriate caution when heating flammable solvents.[2][3]
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[4]

- Decontaminate all work surfaces and equipment after use.
- Remove and wash contaminated clothing before reuse.^[5]

3.3. Storage Protocol

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.
^[5] Refrigeration is recommended.^{[2][3]}
- Incompatible Materials: Store away from strong bases, metals, and oxidizing agents.^{[5][7]}
- Labeling: Ensure the container is properly labeled with the chemical name, CAS number, and hazard pictograms.

Emergency Procedures

4.1. First Aid Measures

- If Swallowed: Rinse mouth. Immediately call a POISON CENTER or doctor.^[5] Do NOT induce vomiting.^[7]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.^[5] Immediately call a POISON CENTER or doctor.
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water or shower.^[5] If skin irritation occurs, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.^[7] Call a POISON CENTER or doctor if you feel unwell.

4.2. Accidental Release Measures

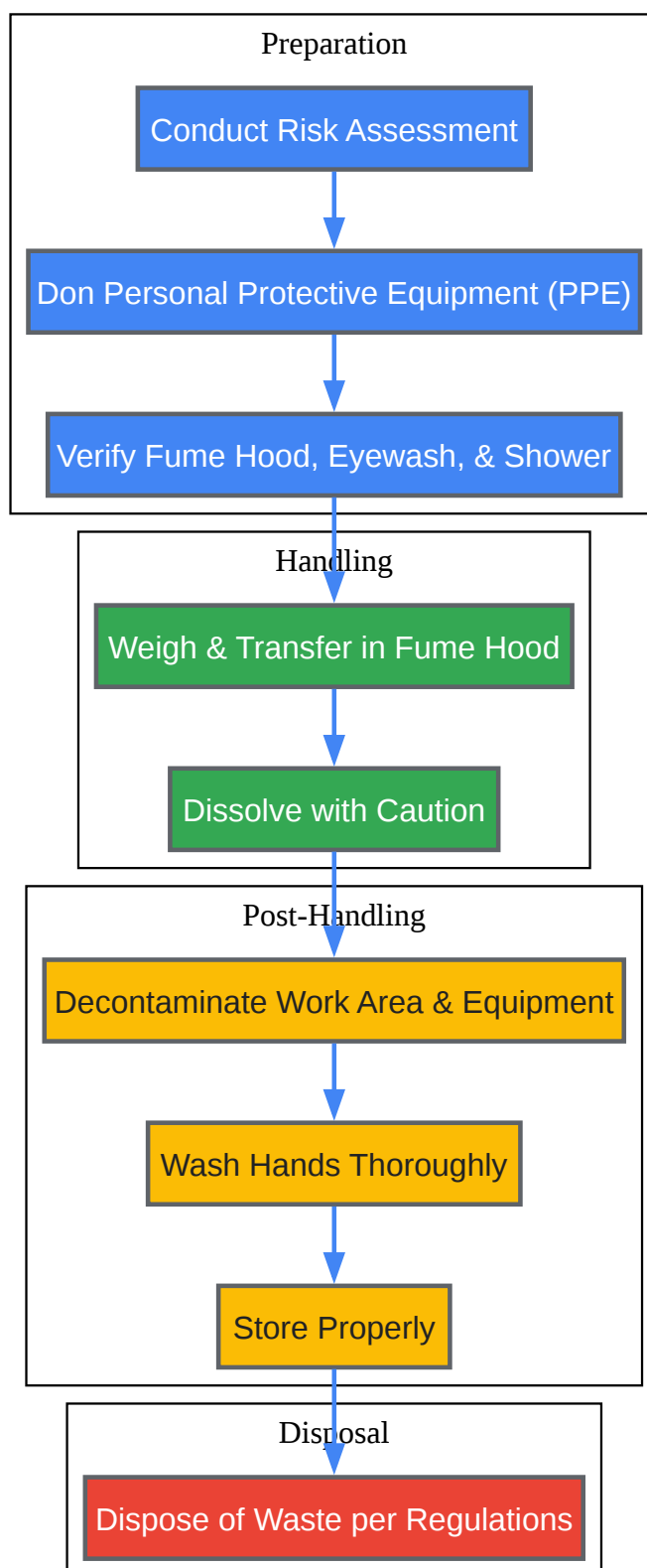
- Evacuation: Evacuate personnel from the immediate area.
- Ventilation: Ensure adequate ventilation.
- Containment:

- Wear appropriate PPE.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.
- Avoid generating dust.
- Cleanup:
 - Use non-sparking tools for cleanup.[\[5\]](#)
 - Clean the spill area thoroughly with a suitable decontaminating agent.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

4.3. Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or foam.[\[5\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides, nitrogen oxides, and sulfur oxides.[\[5\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

Visual Diagrams



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Caption: Workflow for the safe handling of **2-(Cyanomethylthio)acetic acid**.

Caption: Chemical incompatibilities of **2-(Cyanomethylthio)acetic acid**.

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